13C NMR Spectra Analysis of Cyclobutylmethyl Isothiocyanate: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*(Isothiocyanatomethyl)cyclobutane*
CAS No.:	*1095592-84-9*
Cat. No.:	*B3364096*

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Executive Summary

Cyclobutylmethyl isothiocyanate (CB-ITC) represents a critical structural motif in the development of semi-rigid bio-isosteres for drug discovery. Unlike linear alkyl isothiocyanates, the cyclobutane ring introduces specific conformational constraints ("puckering") that distinctively influence nuclear magnetic resonance (NMR) parameters.

This guide provides an in-depth analysis of the 13C NMR spectral signature of CB-ITC. It objectively compares the compound against its structural analogs—cyclopropylmethyl isothiocyanate (high strain) and n-pentyl isothiocyanate (linear flexible)—to isolate the effects of ring strain on chemical shifts. We also evaluate the performance of standard 13C{1H} acquisition versus DEPT-135 and HMBC for the unambiguous assignment of the notoriously "silent" isothiocyanate (

) carbon.

Structural Context & Significance

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In medicinal chemistry, the cyclobutane ring serves as a lipophilic spacer that restricts bond rotation without the extreme ring strain of cyclopropane. The isothiocyanate group is a potent electrophile, often used to target cysteine residues in covalent inhibitors.[1]

Key Structural Challenges in NMR:

- The "Silent" Carbon: The quaternary carbon of the

  group typically exhibits very long spin-lattice relaxation times (

) and signal broadening due to quadrupolar relaxation of the attached

  nucleus, making it difficult to observe in standard scans.
- Ring Puckering: The rapid equilibrium between "butterfly" conformers of the cyclobutane ring averages the chemical shifts of the cis and trans ring protons/carbons, often simplifying the spectrum deceptively.

Comparative Analysis: Chemical Shift Performance

The following data compares the 13C NMR shifts of Cyclobutylmethyl ITC against its lower and higher homologs. This comparison isolates the

-effect (direct attachment) and Ring Strain Anisotropy.

Table 1: Comparative 13C Chemical Shifts (

, ppm in

)

Carbon Position	Cyclobutylmethyl ITC **(Target)**	Cyclopropylmethyl ITC **(High Strain)**	n-Pentyl ITC **(Linear Control)**	Interpretation
	131.5 - 133.0 (br)	132.0 - 134.0 (br)	129.8 - 130.5	The NCS signal is consistently broad. Ring strain has minimal electronic impact on this terminal group.[1]
-CH2 (attached to N)	49.2	49.8	45.1	The cyclobutane ring exerts a deshielding effect compared to the linear chain due to steric compression.
Ring C1 (Methine)	34.8	10.5	29.8 (C2)	Diagnostic Peak: Cyclobutane methine is significantly deshielded vs. cyclopropane due to reduced -character in C-C bonds.
Ring C2/C4 (Methylene)	24.5	3.8	22.1 (C3)	Typical cyclobutane methylene shift; significantly downfield from the highly shielded

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				cyclopropane ring.
Ring C3 (Distal)	18.1	N/A	13.9 (C5)	-Effect: The distal carbon is shielded by the cross-ring interaction unique to the puckered 4-membered ring.

> *Critical Insight: The shift of the*
>
> -CH2 is the most reliable indicator of ring size. A shift of ~49 ppm confirms the cyclobutylmethyl motif, distinguishing it from the linear pentyl analog (~45 ppm) or the cyclopentyl analog (~51 ppm).

Technical Performance: Pulse Sequence Evaluation

To accurately characterize CB-ITC, researchers must choose the correct pulse sequence.[1] The standard 1D 13C spectrum is often insufficient for the NCS carbon.

Comparison of Acquisition Modes

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Feature	Standard 13C {1H} Decoupled	DEPT-135	1H-13C HMBC
Sensitivity	Low (requires high concentrations)	High (polarization transfer)	Very High (indirect detection)
NCS Carbon Detection	Poor. Often lost in baseline noise due to broadening and lack of NOE enhancement.	Invisible. Quaternary carbons do not appear in DEPT.[1]	Excellent. Visible via long-range coupling ( ) to the -CH2 protons.
Ring CH/CH2 Separation	No. All peaks are positive singlets.[1]	Yes. CH/CH3 are Up (+); CH2 are Down (-).	Indirect separation via proton correlation.[1]
Recommendation	Use for quantitative purity only (with).	Mandatory to distinguish Ring C2/C4 (CH2) from Ring C1 (CH).	Mandatory to confirm the presence of the NCS group.

Experimental Protocols

A. Synthesis of Cyclobutylmethyl Isothiocyanate

Note: This protocol uses a modified dithiocarbamate method, avoiding the high toxicity of thiophosgene.

Reagents: Cyclobutylmethylamine (1.0 eq),

(3.0 eq), Triethylamine (

, 3.0 eq), Tosyl Chloride (

, 1.1 eq), THF (solvent).

- Dithiocarbamate Formation: Dissolve cyclobutylmethylamine in THF at 0°C. Add

  followed by dropwise addition of

  .[1] Stir for 1 hour to form the dithiocarbamate salt (yellow precipitate may form).

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- Desulfurization: Add

  dissolved in THF dropwise at 0°C. The reaction drives the elimination of elemental sulfur and formation of the isothiocyanate.

- Workup: Dilute with diethyl ether, wash with 1N HCl (to remove unreacted amine) and brine. Dry over

  .

- Purification: Flash chromatography (Hexanes/EtOAc 95:5). Caution: ITCs are volatile; avoid prolonged high-vacuum.

B. NMR Acquisition Parameters (Bruker 500 MHz equivalent)

To ensure detection of the quaternary NCS carbon:

- Solvent:

  (99.8% D).

- Relaxation Delay (

  ): Set to 3.0 - 5.0 seconds. The NCS carbon has no attached protons to facilitate relaxation. [1]

- Pulse Angle:

  (to prevent saturation).

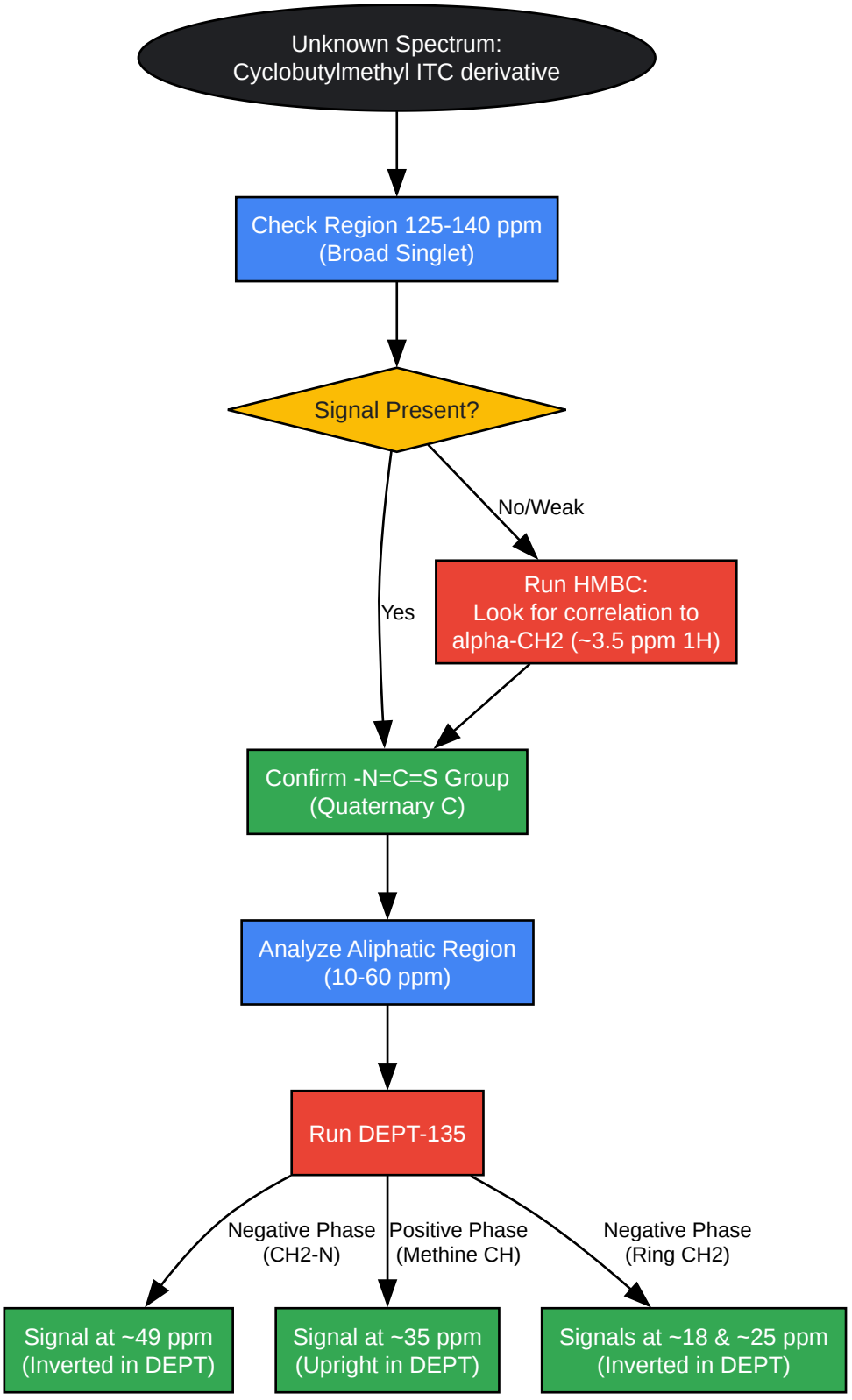
- Scans (NS): Minimum 1024 scans for 10 mg sample.

- Exponential Line Broadening (LB): 1.0 - 2.0 Hz (to improve S/N for the broad NCS peak).

Visualization of Structural Elucidation Logic

The following diagram illustrates the logical workflow for assigning the CB-ITC spectrum, highlighting the decision nodes for distinguishing ring carbons.

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Caption: Logical workflow for the unambiguous assignment of Cyclobutylmethyl Isothiocyanate 13C signals using 1D and 2D NMR techniques.

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